

6-Chloropyrazine-2-sulfonyl chloride CAS number and identifiers

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Compound of Interest

Compound Name: 6-Chloropyrazine-2-sulfonyl chloride

Cat. No.: B12329875

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Technical Whitepaper: **6-Chloropyrazine-2-sulfonyl Chloride**

CAS Number: 750584-04-4 Formula: $C_4H_2Cl_2N_2O_2S$ Molecular Weight: 213.04 g/mol [\[1\]](#)

Executive Summary

6-Chloropyrazine-2-sulfonyl chloride is a high-value heteroaromatic scaffold used in the synthesis of advanced medicinal agents. Characterized by its dual electrophilic centers—the highly reactive sulfonyl chloride at position 2 and the nucleophilic aromatic substitution-susceptible chlorine at position 6—this compound serves as a "linchpin" intermediate. It enables the rapid construction of substituted pyrazine sulfonamides, a pharmacophore prevalent in kinase inhibitors, GPCR ligands, and chemotherapeutic agents. This guide details its physiochemical profile, validated synthetic protocols, and strategic applications in drug discovery.

Chemical Identity & Physiochemical Profile

Property	Specification
IUPAC Name	6-Chloropyrazine-2-sulfonyl chloride
CAS Number	750584-04-4
SMILES	<chem>Clc1cncc(S(Cl)(=O)=O)n1</chem>
Molecular Formula	C ₄ H ₂ Cl ₂ N ₂ O ₂ S
Physical State	Off-white to pale yellow solid (low melting point) or oil (purity dependent)
Solubility	Soluble in DCM, THF, Ethyl Acetate; Hydrolyzes in Water
Stability	Moisture sensitive; store under inert atmosphere (Ar/N ₂) at -20°C

Structural Analysis: The pyrazine ring is electron-deficient (π -deficient), making the C6-chlorine susceptible to S_NAr reactions. However, the sulfonyl chloride group at C2 is significantly more electrophilic, allowing for chemoselective functionalization. The presence of the electron-withdrawing sulfonyl group further activates the ring, enhancing the reactivity of the C6-chlorine in subsequent steps.

Synthetic Routes & Process Chemistry

The synthesis of **6-chloropyrazine-2-sulfonyl chloride** typically proceeds via the Meerwein Sulfonyl Chloride Synthesis, starting from the commercially available 2-amino-6-chloropyrazine. This route is preferred over direct chlorosulfonylation due to the deactivating nature of the pyrazine ring.

Protocol: Diazotization-Chlorosulfonylation

Reaction Overview:

- Diazotization: Conversion of the amine to the diazonium salt using sodium nitrite in concentrated acid.

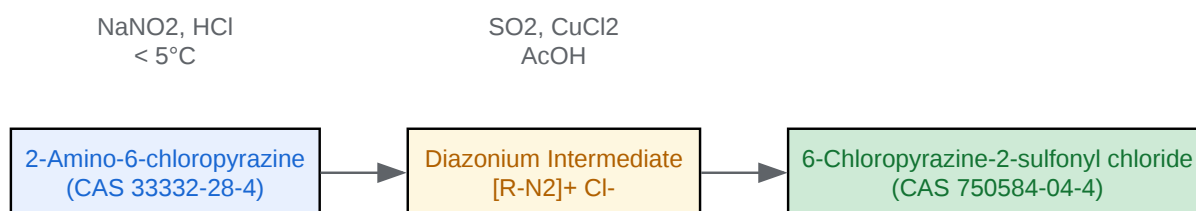
- Chlorosulfonylation: Decomposition of the diazonium salt in the presence of sulfur dioxide (SO_2) and a copper catalyst (CuCl or CuCl_2) to install the $-\text{SO}_2\text{Cl}$ moiety.

Step-by-Step Methodology:

- Preparation of Reagents:
 - Solvent System: Glacial acetic acid (AcOH) and concentrated HCl (3:1 ratio).
 - SO_2 Source: Saturated solution of SO_2 in acetic acid or direct gas bubbling.
 - Catalyst: Copper(II) chloride dihydrate ($\text{CuCl}_2 \cdot 2\text{H}_2\text{O}$).
- Diazotization (0°C):
 - Dissolve 2-amino-6-chloropyrazine (1.0 eq) in the acid mixture.
 - Cool to -5°C to 0°C .[\[2\]](#)
 - Add aqueous NaNO_2 (1.1 eq) dropwise, maintaining temperature $< 5^\circ\text{C}$. Stir for 30 mins to ensure complete diazonium formation.
- Meerwein Reaction (0°C to RT):
 - In a separate vessel, saturate glacial acetic acid with SO_2 gas and add CuCl_2 (0.2 eq).
 - Slowly transfer the cold diazonium solution into the SO_2/Cu mixture. Caution: Rapid gas evolution (N_2).
 - Allow the mixture to warm to room temperature and stir until gas evolution ceases (approx. 2-4 hours).
- Workup & Isolation:
 - Pour the reaction mixture into crushed ice/water.
 - The sulfonyl chloride is lipophilic and hydrolytically unstable; extract immediately with Dichloromethane (DCM).

- Wash organic phase with cold water and brine. Dry over anhydrous Na_2SO_4 .
- Concentrate in vacuo at low temperature ($< 35^\circ\text{C}$) to avoid thermal decomposition.

Visualizing the Synthesis Pathway:



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Caption: Figure 1. Meerwein synthesis route converting the amino precursor to the sulfonyl chloride via a diazonium intermediate.

Reactivity & Functionalization Strategies

6-Chloropyrazine-2-sulfonyl chloride acts as a bifunctional electrophile. The order of operations is critical: the sulfonyl chloride must be reacted first under mild conditions to avoid hydrolytic degradation or non-selective substitution.

A. Sulfonamide Formation (Chemoselective)

The sulfonyl chloride reacts rapidly with primary and secondary amines.

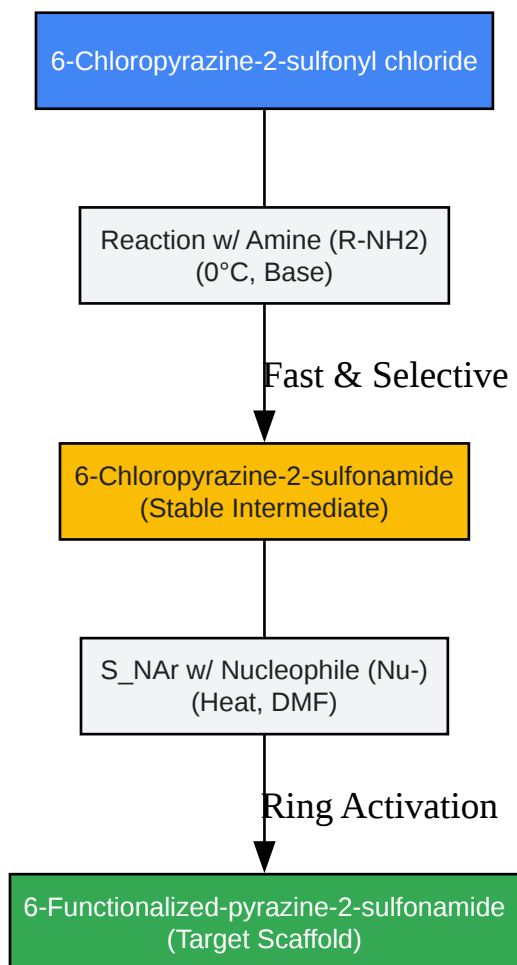
- Conditions: Amine (1.0 eq), Base (TEA or DIPEA, 1.2 eq), DCM or THF, 0°C .
- Outcome: Formation of the sulfonamide bond without displacing the C6-chlorine.

B. Nucleophilic Aromatic Substitution ($\text{S}_{\text{N}}\text{Ar}$)

Once the sulfonamide is formed, the pyrazine ring becomes even more electron-deficient. The C6-chlorine can then be displaced by nucleophiles (alkoxides, amines, thiols).

- Conditions: Nucleophile (1.5 eq), Heat ($60\text{--}80^\circ\text{C}$), Polar Aprotic Solvent (DMF, DMSO).

Reactivity Flowchart:



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Caption: Figure 2.[3] Stepwise functionalization strategy exploiting chemoselectivity between the sulfonyl and aryl chloride.

Applications in Drug Discovery

This scaffold is particularly relevant in the design of:

- Kinase Inhibitors: The pyrazine core mimics the adenine ring of ATP, while the sulfonamide moiety can form hydrogen bonds with the hinge region or the "gatekeeper" residues of kinases.

- Antivirals: Substituted pyrazine sulfonamides have shown efficacy in inhibiting viral replication enzymes (e.g., polymerases).
- Fragment-Based Drug Design (FBDD): The small, rigid, and polar nature of the scaffold makes it an excellent starting point for fragment growing.

Handling, Stability & Safety

- Hazard Identification:
 - Corrosive: Causes severe skin burns and eye damage (H314).
 - Moisture Sensitive: Reacts violently with water to produce HCl and sulfonic acid.
- Storage:
 - Store at -20°C in a sealed container under Argon.
 - If the solid turns to a sticky oil or emits acrid fumes, significant hydrolysis has occurred.
- Purification:
 - Avoid silica gel chromatography if possible (hydrolysis risk). Recrystallization from dry hexane/DCM or immediate use in the next step is recommended.

References

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